

Solubility Profile of Butylate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Butylate

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This technical guide provides a comprehensive overview of the solubility of the thiocarbamate herbicide **Butylate** (S-ethyl diisobutylthiocarbamate) in various organic solvents. Due to the limited availability of specific quantitative solubility data in public literature, this document summarizes the available qualitative information and presents a detailed, generalized experimental protocol for the quantitative determination of its solubility.

Introduction to Butylate

Butylate is a selective thiocarbamate herbicide used for the control of grassy weeds in corn. Its efficacy and formulation depend on its interaction with various solvents. Understanding its solubility is crucial for developing stable formulations, ensuring effective application, and conducting environmental fate studies. **Butylate** is a clear, amber-colored liquid with an aromatic odor^[1].

Quantitative Solubility Data

Precise quantitative solubility data for **Butylate** in a wide range of organic solvents is not extensively reported in peer-reviewed journals or publicly accessible databases. The available information is primarily qualitative, indicating high solubility in many common organic solvents.

Solvent	Chemical Formula	Polarity Index (Relative)	Reported Solubility of Butylate
Non-Polar Solvents			
Kerosene	Not applicable	Low	Very Soluble[1]
Xylene	C ₈ H ₁₀	Low	Very Soluble[1], Miscible[2][3]
Polar Aprotic Solvents			
Acetone	C ₃ H ₆ O	Medium	Very Soluble, Miscible
Methyl Isobutyl Ketone	C ₆ H ₁₂ O	Medium	Miscible
Ethyl Acetate	C ₄ H ₈ O ₂	Medium	A solution of Butylate in ethyl acetate is commercially available, indicating good solubility.
Polar Protic Solvents			
Ethanol	C ₂ H ₅ OH	High	Very Soluble, Miscible
Aqueous Solubility			
Water	H ₂ O	High	45 mg/L at 22 °C

Experimental Protocol for Solubility Determination

The following is a generalized gravimetric method for determining the solubility of a liquid solute like **Butylate** in an organic solvent at a specific temperature. This method is based on standard laboratory procedures for solubility testing.

Objective: To determine the mass of **Butylate** that can dissolve in a given mass of an organic solvent at a specified temperature to form a saturated solution.

Materials:

- **Butylate** (analytical standard)
- Selected organic solvents (analytical grade)
- Temperature-controlled orbital shaker or water bath
- Analytical balance (accurate to ± 0.1 mg)
- Glass vials with screw caps
- Calibrated pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Pre-weighed evaporation dishes or vials

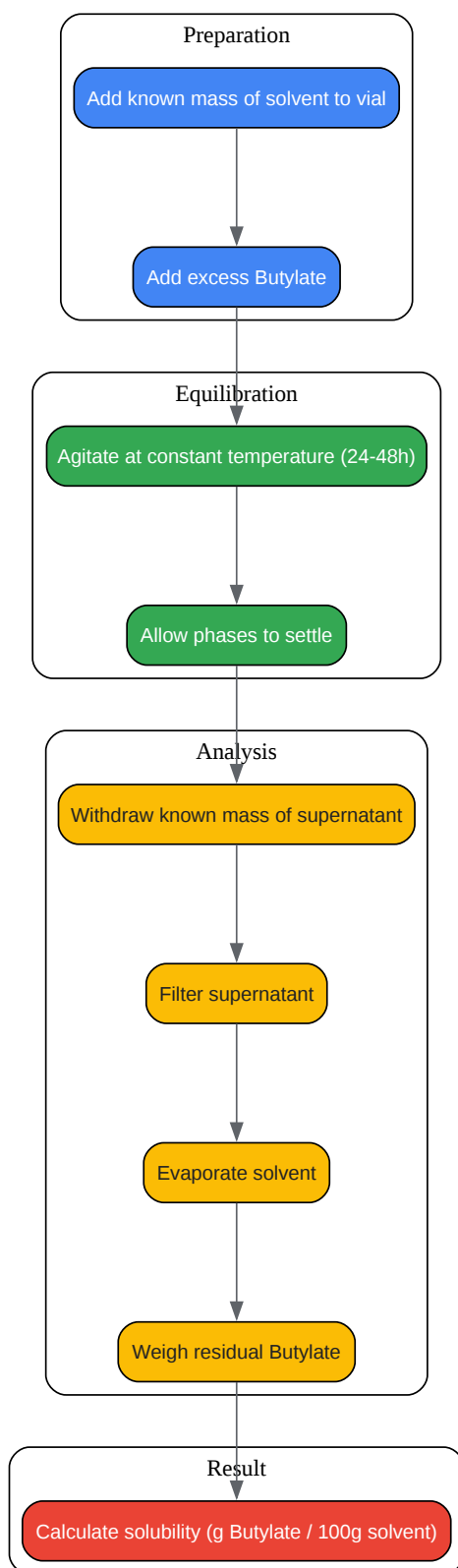
Procedure:

- Preparation of Saturated Solution:
 - Add a known mass of the selected organic solvent to a glass vial.
 - Add an excess amount of **Butylate** to the solvent. An "excess" is ensured by observing a separate, undissolved phase of **Butylate** after equilibration.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). Periodically check to confirm that an excess of the solute remains.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, cease agitation and allow the mixture to settle while maintaining the constant temperature.

- Carefully withdraw a known mass of the supernatant (the clear, saturated solution) using a pipette. To ensure no undissolved **Butylate** is transferred, a syringe fitted with a filter may be used.
- Gravimetric Analysis:
 - Transfer the filtered saturated solution to a pre-weighed evaporating dish.
 - Evaporate the solvent under controlled conditions (e.g., in a fume hood or under a gentle stream of nitrogen) until only the **Butylate** residue remains.
 - Weigh the dish containing the residual **Butylate**.
- Calculation:
 - Calculate the mass of the dissolved **Butylate** by subtracting the initial mass of the evaporating dish from the final mass.
 - The solubility is then expressed as the mass of **Butylate** per mass of the solvent (e.g., in g/100g of solvent).

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **Butylate** solubility.



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